

"Sodium 4-Hydroxy-3-methoxybenzoate" fundamental properties

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Compound of Interest

Compound Name:	Sodium 4-Hydroxy-3-methoxybenzoate
Cat. No.:	B1260710

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An In-depth Technical Guide to the Fundamental Properties of **Sodium 4-Hydroxy-3-methoxybenzoate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium 4-hydroxy-3-methoxybenzoate, also known as sodium vanillate, is the sodium salt of vanillic acid. Vanillic acid is a phenolic acid found in various plants and is a major oxidized metabolite of vanillin. This compound and its parent acid have garnered significant interest in the scientific community due to their diverse biological activities, including antioxidant, anti-inflammatory, neuroprotective, and potential therapeutic effects in metabolic and cardiovascular diseases. This technical guide provides a comprehensive overview of the fundamental properties, biological significance, and experimental considerations for **Sodium 4-Hydroxy-3-methoxybenzoate**, tailored for professionals in research and drug development.

Core Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Sodium 4-Hydroxy-3-methoxybenzoate** is essential for its application in experimental settings. The following tables summarize its key identifiers and physical characteristics.

Table 1: Chemical Identifiers

Identifier	Value	Reference
IUPAC Name	sodium;4-hydroxy-3-methoxybenzoate	[1]
Synonyms	Sodium Vanillate, 4-Hydroxy-3-methoxybenzoic Acid Sodium Salt, Vanillic Acid Sodium Salt	[2]
CAS Number	28508-48-7	[1] [2]
Molecular Formula	C ₈ H ₇ NaO ₄	[1] [2] [3]
Molecular Weight	190.13 g/mol	[1] [2] [3] [4]
InChI Key	ZFRVFUWCVYLUIH-UHFFFAOYSA-M	[1]
SMILES	COc1=C(C=CC(=C1)C(=O)[O-])O.[Na+]	[1]
PubChem CID	23675709	[1] [3]

Table 2: Physical Properties

Property	Value	Reference
Appearance	White to almost white crystalline powder	[1]
Purity	≥98.0%	[1] [2]
Storage Temperature	Room temperature, recommended in a cool, dark place (<15°C)	
Solubility	Soluble in water.	

Biological Activity and Signaling Pathways

The biological effects of **Sodium 4-Hydroxy-3-methoxybenzoate** are primarily attributed to its active form, vanillic acid. Research has elucidated its modulatory effects on several key

signaling pathways, highlighting its therapeutic potential.

Vanillic acid has been shown to exert potent anti-inflammatory and antioxidant effects by inhibiting pathways such as NF- κ B, JNK/STAT, NLRP, TLRs, MAPK, and mTOR.[5] It can block pro-inflammatory cytokines and suppress inflammatory cascades.[5] Furthermore, vanillic acid has demonstrated the ability to reduce oxidative stress markers.[5]

In the context of metabolic syndrome, vanillic acid may act through the activation of the AMPK/Sirt1/PGC-1 α pathway and modulation of insulin signaling pathways like Akt and ERK1/2.[6]

PI3K/Akt/ β -Catenin Signaling Pathway

Studies have demonstrated that vanillic acid can promote the proliferation of dermal papilla cells through the activation of the PI3K/Akt/Wnt/ β -catenin signaling pathway.[7] This pathway is crucial for cell proliferation and hair growth.[7]

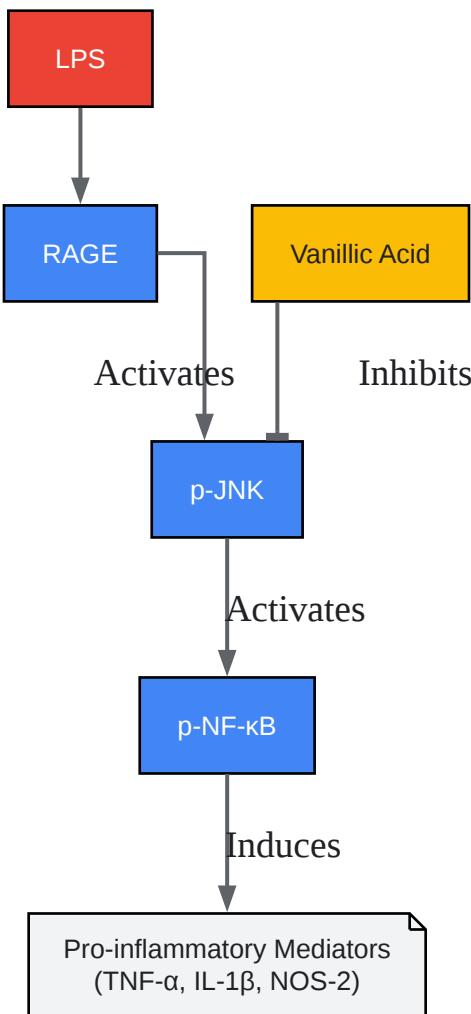


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Caption: Vanillic acid-mediated activation of the PI3K/Akt/ β -catenin pathway.

JNK/NF- κ B Signaling Pathway in Neuroinflammation

Vanillic acid has been shown to counteract neurotoxicity by regulating the c-Jun N-terminal kinase (JNK) pathway.[8] It can suppress the phosphorylation of JNK and NF- κ B, leading to a reduction in pro-inflammatory mediators.[8]



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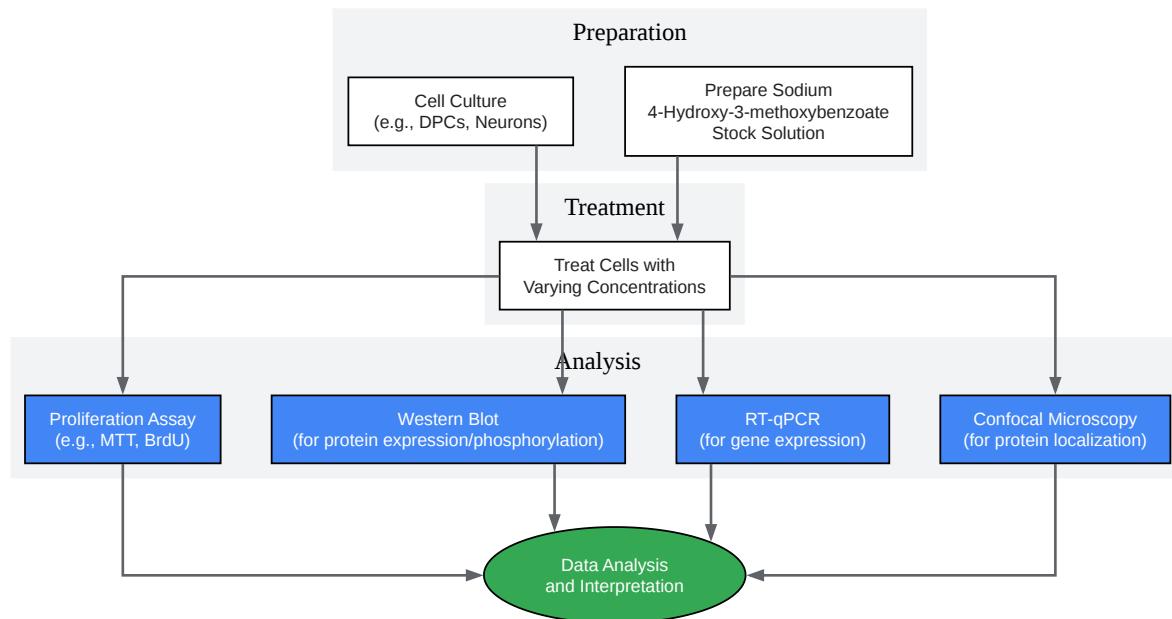
Caption: Inhibition of the JNK/NF-κB neuroinflammatory pathway by vanillic acid.

Experimental Protocols and Methodologies

To facilitate further research, this section outlines standardized experimental protocols relevant to the investigation of **Sodium 4-Hydroxy-3-methoxybenzoate**'s biological activities.

General Workflow for In Vitro Bioactivity Screening

The following diagram illustrates a typical workflow for assessing the biological effects of **Sodium 4-Hydroxy-3-methoxybenzoate** on a cellular model.

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Caption: A generalized experimental workflow for in vitro bioactivity studies.

Western Blotting for Protein Analysis

Objective: To determine the effect of **Sodium 4-Hydroxy-3-methoxybenzoate** on the expression and phosphorylation levels of key proteins in a signaling pathway (e.g., Akt, β -catenin, JNK, NF- κ B).

Methodology:

- Cell Lysis: After treatment with **Sodium 4-Hydroxy-3-methoxybenzoate**, cells are washed with ice-cold PBS and lysed with RIPA buffer containing protease and phosphatase inhibitors.

- Protein Quantification: The total protein concentration of the lysates is determined using a BCA protein assay.
- SDS-PAGE: Equal amounts of protein (e.g., 20-40 µg) are separated by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
- Protein Transfer: The separated proteins are transferred from the gel to a polyvinylidene difluoride (PVDF) membrane.
- Blocking: The membrane is blocked with 5% non-fat milk or bovine serum albumin (BSA) in Tris-buffered saline with Tween 20 (TBST) for 1 hour at room temperature to prevent non-specific antibody binding.
- Primary Antibody Incubation: The membrane is incubated overnight at 4°C with primary antibodies specific to the target proteins (e.g., anti-phospho-Akt, anti-total-Akt).
- Secondary Antibody Incubation: After washing with TBST, the membrane is incubated with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- Detection: The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system.
- Analysis: Band intensities are quantified using densitometry software and normalized to a loading control (e.g., β-actin or GAPDH).

Synthesis Overview

Sodium 4-Hydroxy-3-methoxybenzoate is typically synthesized from its parent compound, vanillic acid (4-hydroxy-3-methoxybenzoic acid). A common laboratory-scale synthesis involves the neutralization of vanillic acid with a sodium base.

Reaction: $C_8H_8O_4$ (Vanillic Acid) + $NaOH$ (Sodium Hydroxide) \rightarrow $C_8H_7NaO_4$ (**Sodium 4-Hydroxy-3-methoxybenzoate**) + H_2O

Protocol Outline:

- Dissolution: Vanillic acid is dissolved in a suitable solvent, such as ethanol or water.

- Neutralization: A stoichiometric amount of a sodium base (e.g., sodium hydroxide or sodium bicarbonate) solution is added dropwise to the vanillic acid solution while stirring. The pH is monitored and adjusted to neutral (pH ~7).
- Isolation: The resulting salt can be isolated by evaporation of the solvent under reduced pressure.
- Purification: The crude product may be purified by recrystallization from an appropriate solvent system to yield the final white crystalline powder.

Applications in Research and Drug Development

The diverse biological activities of **Sodium 4-Hydroxy-3-methoxybenzoate** make it a valuable compound for various research and development applications:

- Pharmacological Research: It serves as a tool compound for studying the roles of the NF-κB, PI3K/Akt, and MAPK signaling pathways in various disease models.
- Drug Discovery: Its antioxidant and anti-inflammatory properties make it a potential starting point for the development of novel therapeutics for inflammatory conditions, neurodegenerative diseases, and metabolic disorders.
- Cosmeceuticals: The ability of its parent compound, vanillic acid, to stimulate dermal papilla cells suggests potential applications in hair growth-promoting formulations.^[7]
- Chemical Synthesis: It can be used as a chemical intermediate in the synthesis of more complex molecules, such as the kinase inhibitor Bosutinib.^[9]

Conclusion

Sodium 4-Hydroxy-3-methoxybenzoate is a compound with significant potential in various scientific and therapeutic fields. Its well-defined chemical properties, coupled with the extensive biological activities of its parent compound, vanillic acid, provide a strong foundation for its use in drug development and biomedical research. This guide has provided a comprehensive overview of its fundamental properties, biological significance, and key experimental methodologies to aid researchers in their exploration of this promising molecule.

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